

experimental setup for low-stress nickel plating

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Nickelous;disulfamate;tetrahydrate*

CAS No.: *124594-15-6*

Cat. No.: *B044747*

[Get Quote](#)

An Application Note and Protocol Guide to Low-Stress Nickel Electroplating

Abstract

Internal stress is a critical parameter in electrodeposited nickel coatings, profoundly influencing their mechanical properties, adhesion, and performance in various applications, from aerospace engineering to microelectronics. High tensile stress can lead to cracking, peeling, and reduced fatigue strength, while high compressive stress can cause blistering and distortion. This guide provides a comprehensive overview of the principles and practices for achieving low-stress nickel deposits. We delve into the fundamental causes of stress, compare the industry-standard Watts and sulfamate plating baths, and detail the crucial role of chemical additives in stress control. This document offers detailed, step-by-step protocols for bath preparation, the experimental setup for plating, and the standardized measurement of internal stress, aimed at researchers, scientists, and professionals in drug development and other high-technology fields.

The Phenomenon of Internal Stress in Electrodeposition

Internal stress in electroplated films refers to the forces that exist within the deposit even in the absence of external loads.[1] These stresses arise from the complex interplay of factors during the electrocrystallization process, including lattice mismatch between the substrate and the nickel deposit, the coalescence of individual crystal grains, and the incorporation of foreign species like hydrogen or organic molecules from the plating bath.[2][3] Stresses are categorized as either tensile (contractile) or compressive (expansive).[1]

- **Tensile Stress:** The deposit has a tendency to contract, pulling on the substrate. High tensile stress is detrimental, as it can lead to cracking of the coating and reduce the fatigue strength of the plated component.[4][5]
- **Compressive Stress:** The deposit tends to expand, pushing against the substrate. While often more desirable than tensile stress, excessive compressive stress can cause blistering, delamination, or distortion of the electroform.[1]

The ability to control and minimize internal stress is therefore paramount for producing reliable and functional nickel coatings.[6]

Comparative Analysis of Low-Stress Nickel Plating Baths

The choice of electrolyte chemistry is the primary determinant of the intrinsic stress in the nickel deposit. While several formulations exist, the nickel sulfamate and the modified Watts baths are the most prevalent for low-stress applications.[7][8]

Nickel Sulfamate Bath: The Industry Standard for Low Stress

Nickel sulfamate baths are renowned for their ability to produce deposits with inherently low internal stress, often in the low tensile or even compressive range.[1][9][10][11] This makes them the preferred choice for applications requiring high ductility, such as electroforming and coatings on components subject to mechanical flexing.[10][12][13]

The key advantages of the sulfamate process include:

- **Very Low Tensile Stress:** Deposits typically exhibit stress levels from 0 to 55 MPa.[1][7]

- High Deposition Rates: The high solubility of nickel sulfamate allows for operation at high current densities.[\[11\]](#)
- Excellent Ductility: The resulting coatings are malleable and resistant to cracking.[\[12\]](#)

A significant consideration for sulfamate baths is their sensitivity to temperature and anodic behavior. At temperatures exceeding 70°C or with improper anode control, the sulfamate anion can hydrolyze or oxidize, forming sulfate and ammonium ions.[\[14\]](#) These breakdown products can increase the internal stress of the deposit.[\[1\]](#)

Modified Watts Bath

The traditional Watts nickel bath, consisting of nickel sulfate, nickel chloride, and boric acid, typically produces deposits with moderate to high tensile stress (125 to 186 MPa).[\[1\]\[7\]](#) However, its operational simplicity and cost-effectiveness have driven the development of modifications to reduce stress. This is almost exclusively achieved through the use of organic additives.[\[7\]](#) While a modified Watts bath can achieve low stress, it is often at the expense of incorporating sulfur into the deposit from the additives, which can negatively impact ductility and high-temperature performance.[\[1\]\[13\]](#)

Table 1: Comparison of Typical Bath Formulations and Resulting Stress

Parameter	Nickel Sulfamate Bath	Watts Bath (for Low Stress)
Primary Nickel Salt	Nickel Sulfamate ($\text{Ni}(\text{SO}_3\text{NH}_2)_2$)	Nickel Sulfate ($\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$)
Typical Concentration	315-450 g/L[1]	225-300 g/L[1]
Anode Corroding Agent	Nickel Chloride ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$)	Nickel Chloride ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$)
Typical Concentration	0-30 g/L[11]	30-60 g/L
pH Buffer	Boric Acid (H_3BO_3)	Boric Acid (H_3BO_3)
Typical Concentration	30-45 g/L	30-45 g/L
Stress-Reducing Additives	Often not required for low tensile stress; used to induce compressive stress.	Essential (e.g., Saccharin)
Typical Internal Stress	0 - 55 MPa (tensile)[1][7]	110 - 210 MPa (unmodified)[1]; can be made compressive with additives

The Role of Chemical Additives in Stress Modification

Organic additives are powerful tools for manipulating the internal stress of nickel deposits, capable of shifting a deposit from highly tensile to compressive.[15][16] They are generally categorized into two classes.

- **Class I Additives (Stress Reducers):** These compounds, typically aromatic sulfonamides, sulfonates, or sulfimides, are used to reduce internal tensile stress and can induce a compressive stress.[17] Saccharin is one of the most widely used and effective Class I additives.[7][15] The mechanism involves the incorporation of sulfur from the additive into the nickel deposit, which alters the crystal growth process and reduces the grain boundary energy, a source of tensile stress.[15]

- Class II Additives (Brighteners): These additives, such as 2-butyne-1,4-diol, refine the grain structure and produce a bright, lustrous finish.^[7] However, they generally increase tensile stress significantly.^[7]^[17]

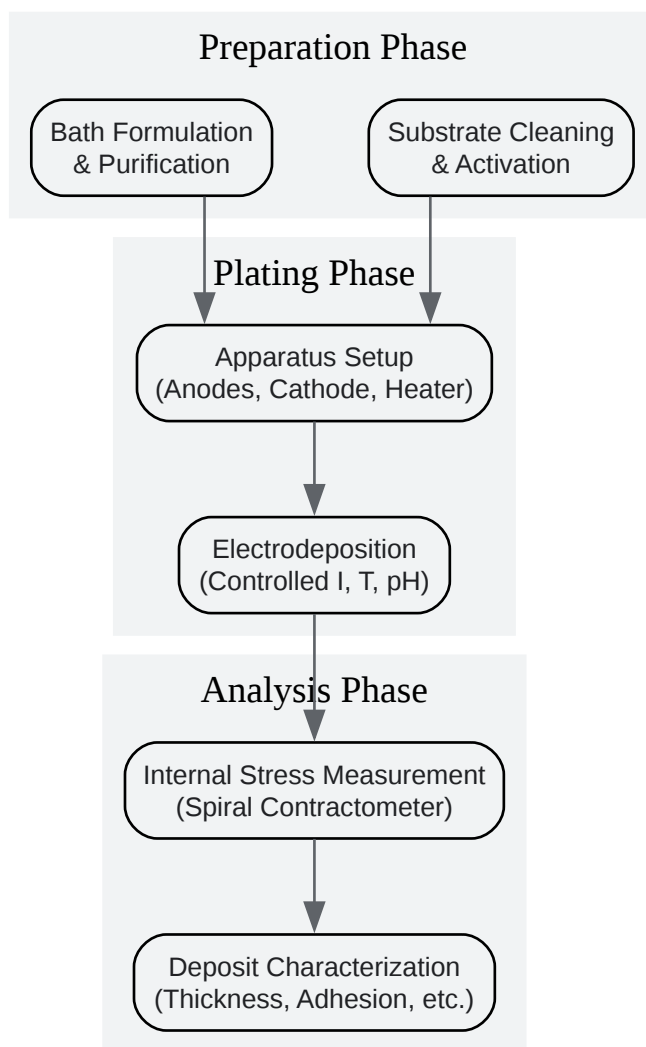
The interplay between these additives is complex; their effects are dependent on concentration and competitive adsorption on the cathode surface.^[17] For low-stress applications, Class I additives are of primary importance.

Experimental Workflow and Protocols

Achieving consistent, low-stress nickel deposits requires meticulous attention to detail in preparation, execution, and analysis.

Workflow Diagram

The following diagram outlines the general workflow for a low-stress nickel plating experiment.



[Click to download full resolution via product page](#)

Caption: General workflow for low-stress nickel plating experiments.

Protocol 1: Nickel Sulfamate Bath Preparation

This protocol describes the preparation of a 1-liter general-purpose, low-stress nickel sulfamate bath.

Materials:

- Nickel Sulfamate Concentrate (e.g., containing 180 g/L Nickel Metal)
- Nickel Chloride Hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$)

- Boric Acid (H_3BO_3)
- Deionized (DI) Water
- Activated Carbon
- Whatman Filter Paper
- pH meter, heating plate with magnetic stirring

Procedure:

- In a 2-liter beaker, add approximately 500 mL of DI water and heat to 50-60°C.
- While stirring, slowly dissolve 40 grams of Boric Acid.
- If required for anode corrosion, dissolve 5-15 grams of Nickel Chloride. For the lowest possible stress, this can be omitted if using sulfur-activated nickel anodes.[\[1\]](#)
- Add the required volume of Nickel Sulfamate concentrate to achieve a final nickel metal concentration of ~80-100 g/L. For a typical concentrate of 180 g/L, this would be approximately 440-550 mL.
- Add DI water to bring the total volume to just under 1 liter.
- Purification (Optional but Recommended): Add 3-5 g/L of activated carbon to the solution and stir for 1-2 hours at 60°C to remove organic impurities.
- Allow the solution to cool and settle. Filter the solution through Whatman filter paper to remove the carbon.
- Transfer the purified solution to the plating cell. Add DI water to reach the final 1-liter volume.
- Adjust the pH to the desired range (typically 3.5-4.5) using a diluted solution of sulfamic acid (to lower pH) or nickel carbonate (to raise pH).[\[9\]](#)[\[18\]](#)
- Heat the bath to the operating temperature (typically 50-60°C).[\[18\]](#)

Protocol 2: Experimental Setup and Plating

This protocol details the setup for electroplating onto a substrate for stress analysis.

Apparatus:

- Plating Tank/Beaker (e.g., 1-liter glass beaker)
- Nickel Anodes (Rolled depolarized or sulfur-activated nickel pellets in a titanium basket)
- Cathode (the substrate to be plated, e.g., a copper or steel panel)
- DC Power Supply
- Heater and Thermostat
- Magnetic Stirrer or Air Agitation line
- Anode Bags (to prevent particle contamination)

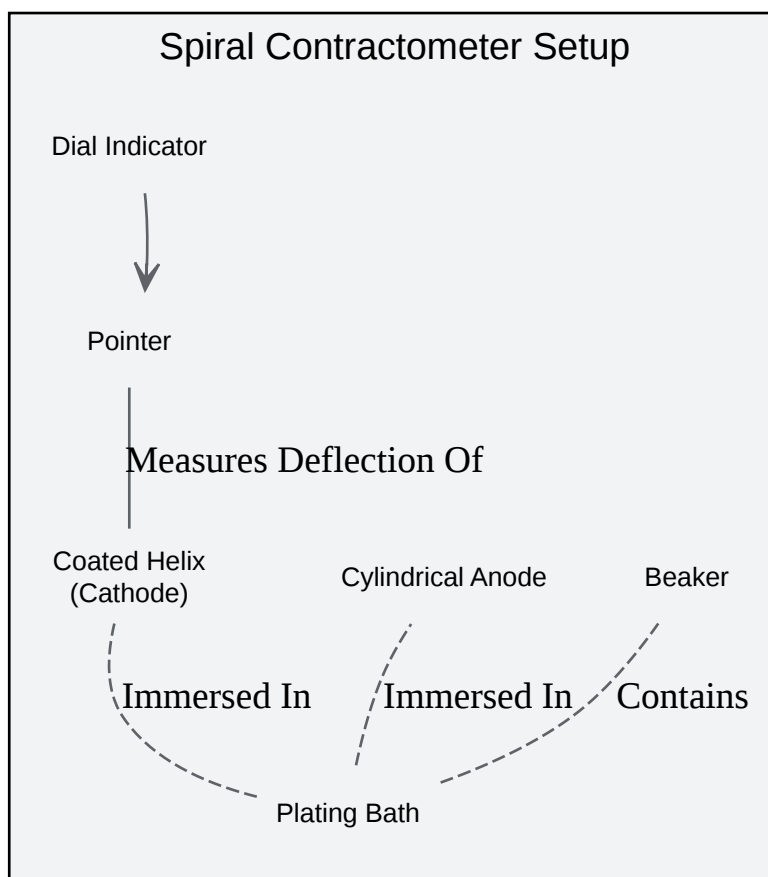
Procedure:

- Substrate Preparation: The substrate must be meticulously cleaned to ensure good adhesion.^[12] A typical sequence for a copper substrate is:
 - Degrease with an alkaline cleaner.
 - Rinse thoroughly with DI water.
 - Acid activate with dilute sulfuric or hydrochloric acid.
 - Rinse thoroughly with DI water.
 - Immediately immerse in the plating bath.
- Apparatus Assembly:
 - Place the prepared nickel sulfamate bath into the plating tank and heat to the target temperature (e.g., 55°C).

- Position the nickel anodes (inside anode bags) along the sides of the tank.
- Place the cathode (substrate) in the center of the tank, ensuring it is equidistant from the anodes.
- Connect the positive lead of the DC power supply to the anodes and the negative lead to the cathode.
- Initiate gentle agitation (either magnetic stirring or air bubbling).
- Electrodeposition:
 - Turn on the DC power supply and adjust the current to achieve the desired current density (e.g., 2-4 A/dm²).
 - Plate for the required duration to achieve the target thickness. The thickness can be estimated using Faraday's laws of electrolysis.
 - Monitor and maintain the bath temperature and pH throughout the process.

Protocol 3: Stress Measurement with a Spiral Contractometer

The spiral contractometer is a standard apparatus for quantifying the internal stress of an electrodeposit.^{[4][5][19][20]} It operates by plating onto the outside of a metallic helix. Stress in the deposit causes the helix to wind or unwind, and this deflection is measured on a dial.



[Click to download full resolution via product page](#)

Caption: Schematic of a spiral contractometer for stress measurement.

Procedure (abbreviated from ASTM B636):[\[4\]](#)[\[19\]](#)[\[20\]](#)

- Clean and activate the external surface of a standard spiral contractometer helix as you would any substrate.
- Mask the inside of the helix to prevent deposition.
- Mount the helix onto the contractometer instrument and immerse it in the plating solution.
- Record the initial reading on the dial.
- Plate the helix under the desired experimental conditions for a time sufficient to deposit a specified thickness (typically several micrometers).

- Record the final reading on the dial.
- The difference between the initial and final readings represents the deflection.
- Calculate the internal stress using the formula provided by the instrument manufacturer, which takes into account the helix properties, deposit thickness, and measured deflection. The stress is typically reported in megapascals (MPa) or pounds per square inch (PSI).

Conclusion

The successful electrodeposition of low-stress nickel coatings is a scientifically rigorous process that hinges on the careful selection of bath chemistry, the judicious use of additives, and precise control over operating parameters. Nickel sulfamate baths provide an intrinsically low-stress deposit ideal for demanding engineering and electroforming applications. While modified Watts baths can also be used, they rely heavily on additives that may compromise certain deposit properties. By following systematic protocols for bath preparation, plating, and quantitative stress analysis, researchers and professionals can reliably produce high-quality, functional nickel coatings tailored to their specific needs.

References

- ASTM B636/B636M-15, Standard Test Method for Measurement of Internal Stress of Plated Metallic Coatings with the Spiral Contractometer, ASTM International, West Conshohocken, PA, 2015. [\[Link\]](#)
- Effect of Additive Conversion on Internal Stresses In Nickel Deposits, Plating and Surface Finishing. [\[Link\]](#)
- ASTM B636-84(2001), Standard Test Method for Measurement of Internal Stress of Plated Metallic Coatings with the Spiral Contractometer, ASTM International, West Conshohocken, PA, 2001. [\[Link\]](#)
- ASTM B636/B636M-15, Standard Test Method for Measurement of Internal Stress of Plated Metallic Coatings with the Spiral Contractometer, ANSI Webstore. [\[Link\]](#)
- The Effect of Additives on the Internal Stress Of Nickel Deposits from Watts Baths, Plating and Surface Finishing. [\[Link\]](#)

- Internal Stress in Nickel Thin Films Affected by Additives in Electrodeposition, ResearchGate. [\[Link\]](#)
- Nickel Plating from a Sulfamate Bath, Surface Technology Environmental Resource Center (STERC). [\[Link\]](#)
- Physical Properties of Electrodeposited Nickel, Technic Inc. [\[Link\]](#)
- B636/B636M Standard Test Method for Measurement of Internal Stress of Plated Metallic Coatings with the Spiral Contractometer, ASTM International. [\[Link\]](#)
- NICOL SULFAMATE - TDS, Columbia Chemical, 2020. [\[Link\]](#)
- Effect of Additive on the Internal Stress in Galvanic Coatings, International Journal of Electrochemical Science, 2013. [\[Link\]](#)
- Nickel Sulfamate - Plating, Valence Surface Technologies. [\[Link\]](#)
- Nickel Electroplating, Canadian Association for Surface Finishing (CASF). [\[Link\]](#)
- Nickel electroplating, Wikipedia. [\[Link\]](#)
- Composition and operating conditions of nickel sulfamate plating bath, ResearchGate. [\[Link\]](#)
- Measurement of residual stress in electrodeposited nickel films, Worcester Polytechnic Institute, 1999. [\[Link\]](#)
- ASTM B636/B636M-15(2021) Standard Test Method for Measurement of Internal Stress of Plated Metallic Coatings with the Spiral Contractometer, NBchao.Com. [\[Link\]](#)
- Nickel electroplating, SubsTech. [\[Link\]](#)
- Nickel Sulfamate: High Purity Plating Solution, Scribd. [\[Link\]](#)
- Electroplating of low-stress nickel, Google P
- What Type of Nickel Plating Should I Use for my Application?, Anoplate. [\[Link\]](#)

- A Practical Guide to Understanding, Measuring and Controlling Stress in Electroformed Metals, NiCoForm. [[Link](#)]
- Can you explain the concept of stress and strain in thin film coatings during electroplating and how they are managed?, ProPlate. [[Link](#)]
- Origins of Stress During Electrodeposition, OSTI.GOV. [[Link](#)]
- Watts vs Sulphamate Nickel Plating: FAQs + Q&A Forum, Finishing.com. [[Link](#)]
- Electroplating of low-stress nickel, Google P
- Noncontact and Full-Field Measurement of Residual and Thermal Stress in Film/Substrate Structures, ProQuest. [[Link](#)]
- Distinguishing between nickel deposited with Watts bath vs sulfamate bath, Finishing.com. [[Link](#)]
- Residual stress measurements in electroless plated Ni–P films, ResearchGate. [[Link](#)]
- Review Article: Stress in thin films and coatings: Current status, challenges, and prospects, AIP Publishing. [[Link](#)]
- Electroless Nickel Plating: A Guide, Products Finishing. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. technic.com [technic.com]
- 2. proplate.com [proplate.com]
- 3. osti.gov [osti.gov]
- 4. standards.iteh.ai [standards.iteh.ai]

- [5. store.astm.org \[store.astm.org\]](https://store.astm.org)
- [6. nicoform.com \[nicoform.com\]](https://nicoform.com)
- [7. Content Retired - Compliance Assistance Centers \[caiweb.com\]](#)
- [8. finishing.com \[finishing.com\]](https://finishing.com)
- [9. Content Retired - Compliance Assistance Centers \[caiweb.com\]](#)
- [10. Nickel electroplating - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [11. Nickel electroplating \[SubsTech\] \[substech.com\]](https://substech.com)
- [12. Aerospace Plating Services - AS9100 Nadcap Approved \[valencesurfacetech.com\]](https://valencesurfacetech.com)
- [13. advancedplatingtech.com \[advancedplatingtech.com\]](https://advancedplatingtech.com)
- [14. scribd.com \[scribd.com\]](https://scribd.com)
- [15. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [16. electrochemsci.org \[electrochemsci.org\]](https://electrochemsci.org)
- [17. caiweb.com \[caiweb.com\]](https://caiweb.com)
- [18. columbiachemical.com \[columbiachemical.com\]](https://columbiachemical.com)
- [19. standards.iteh.ai \[standards.iteh.ai\]](https://standards.iteh.ai)
- [20. webstore.ansi.org \[webstore.ansi.org\]](https://webstore.ansi.org)
- To cite this document: BenchChem. [experimental setup for low-stress nickel plating]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b044747/docs#experimental-setup-for-low-stress-nickel-plating\]](https://www.benchchem.com/product/b044747/docs#experimental-setup-for-low-stress-nickel-plating)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)